

Safe Disposal of 4,4,4-Trifluorobutan-2-one: A Procedural Guide

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Compound of Interest

Compound Name: 4,4,4-Trifluorobutan-2-one

Cat. No.: B1297884

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The proper disposal of **4,4,4-Trifluorobutan-2-one** is critical for ensuring laboratory safety and environmental protection. As a halogenated organic compound, this chemical requires specific handling procedures and must be managed as hazardous waste.^{[1][2]} Under no circumstances should it be disposed of via sanitary sewer systems or evaporated in a fume hood.^{[3][4]} Adherence to institutional and regulatory guidelines is mandatory.

Key Chemical and Hazard Data

Proper waste management begins with a clear understanding of the chemical's properties and associated hazards. This information dictates the necessary precautions for handling, storage, and segregation.

Property	Data
Chemical Name	4,4,4-Trifluorobutan-2-one
CAS Number	2366-70-3[5]
Molecular Formula	C ₄ H ₅ F ₃ O[5]
Hazard Classification	Flammable liquid and vapor (Warning)[5]; Causes skin irritation (Warning)[5]; Causes serious eye irritation (Warning)[5]; May cause respiratory irritation (Warning)[5].
Waste Category	Hazardous Chemical Waste[1][3]; Halogenated Organic Compound[4][6][7].
Incompatible Materials	Strong bases, alkali metals, finely powdered metals, and oxidizing agents.[8]

Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the safe collection and disposal of **4,4,4-Trifluorobutan-2-one** waste in a laboratory setting.

1. Personal Protective Equipment (PPE) Confirmation:

- Before handling the chemical or its waste, ensure appropriate PPE is worn. This includes:
 - Safety glasses or goggles and a face shield.[8]
 - Chemical-resistant gloves (e.g., nitrile).
 - A flame-retardant lab coat.
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[8]

2. Waste Container Selection and Preparation:

- Select a waste container that is in good condition, free of leaks, and compatible with **4,4,4-Trifluorobutan-2-one**. The original chemical container is often the best choice.[\[3\]](#)
- The container must have a secure, tight-fitting lid.[\[3\]](#)
- Affix a hazardous waste label to the container before adding any waste.[\[4\]](#)[\[9\]](#)

3. Waste Collection:

- Carefully transfer the waste **4,4,4-Trifluorobutan-2-one** into the designated, pre-labeled waste container.
- Use non-sparking tools and take precautions against static discharge due to the chemical's flammability.[\[10\]](#)
- Do not fill the waste container beyond 75-80% of its capacity to allow for vapor expansion.[\[4\]](#)
[\[9\]](#)
- Securely close the container immediately after adding waste. Containers must remain closed at all times except when adding or removing material.[\[3\]](#)

4. Waste Labeling:

- Complete the hazardous waste label with all required information. This typically includes:
 - The full chemical name: "Waste **4,4,4-Trifluorobutan-2-one**".
 - Any other components if it is a mixed waste stream.
 - The approximate concentration and volume.
 - Relevant hazard warnings (e.g., Flammable, Irritant).
 - The name of the principal investigator or researcher and the laboratory location.
 - The date waste accumulation began.[\[3\]](#)

5. Segregation and Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[11]
- Crucially, segregate this halogenated organic waste from non-halogenated solvent waste.[4]
- Ensure the waste container is stored separately from incompatible materials, particularly strong bases and oxidizers.[8][9]
- Utilize secondary containment (e.g., a chemical-resistant tray) to prevent the spread of potential spills.[3]

6. Arranging for Disposal:

- Once the container is full or waste is no longer being generated, contact your institution's Environmental Health and Safety (EHS) department (or equivalent, such as OCRS or EHRS) to schedule a waste pickup.[3][11]
- Do not attempt to treat or neutralize the chemical waste within the laboratory. Disposal must be handled by a licensed and approved hazardous waste facility.[1]

7. Empty Container Disposal:

- For an empty container that previously held **4,4,4-Trifluorobutan-2-one**, leave it uncapped in a fume hood to allow any liquid residue to evaporate completely.[4]
- Once dry, deface or remove the original chemical label.[4]
- Dispose of the empty, uncapped bottle according to your institution's guidelines for non-hazardous lab glass or solid waste.

Disposal Workflow

The following diagram illustrates the decision-making and operational process for the proper disposal of **4,4,4-Trifluorobutan-2-one**.

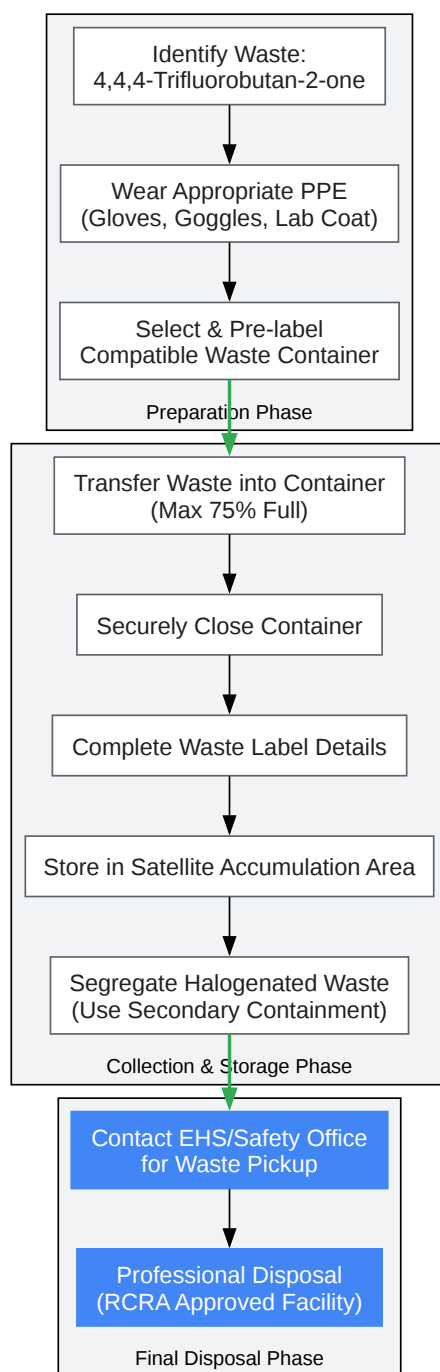


Figure 1. Disposal Workflow for 4,4,4-Trifluorobutan-2-one

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Caption: Disposal Workflow for **4,4,4-Trifluorobutan-2-one**.

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